

Application Notes and Protocols: Norleual TFA Intraperitoneal Injection

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Compound of Interest

Compound Name: Norleual TFA

Cat. No.: B15569527

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These guidelines are intended for researchers, scientists, and drug development professionals working with **Norleual TFA**.

Introduction

Norleual TFA is a synthetic angiotensin IV analog that functions as a potent inhibitor of the Hepatocyte Growth Factor (HGF)/c-Met signaling pathway, with an IC₅₀ of 3 pM.^[1] It also acts as an antagonist at the AT₄ receptor and demonstrates significant antiangiogenic properties.^[1] This document provides detailed protocols for the intraperitoneal (IP) injection of **Norleual TFA** in a research setting, based on available preclinical data.

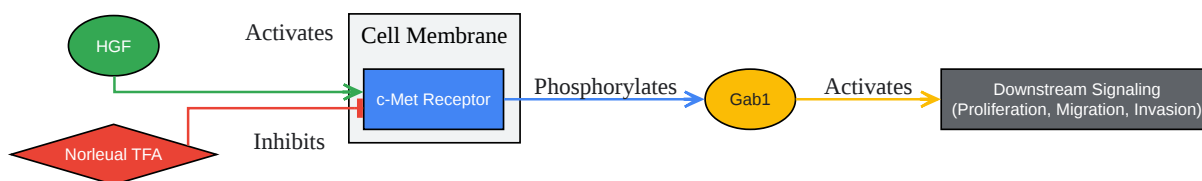
Quantitative Data Summary

The following table summarizes the key quantitative data for **Norleual TFA** and its counter-ion, Trifluoroacetic acid (TFA).

Parameter	Value	Species/System	Source
Norleual TFA			
In Vitro IC50 (HGF/c-Met)	3 pM	Multiple Cell Types	[1]
Effective In Vitro Conc.	20 and 50 pM	HEK293 Cells	[1]
In Vivo Dosage (IP)	50 µg/kg (daily for 2 weeks)	C57BL/6 mice	[1]
Trifluoroacetic acid (TFA)			
Oral LD50	200-400 mg/kg	Rat	
Inhalation LC50	10 mg/L/2h	Rat	

Signaling Pathway

Norleual TFA exerts its biological effects primarily by inhibiting the HGF-induced activation of the c-Met receptor. This blockade prevents the phosphorylation of c-Met and its downstream signaling partner, Gab1. The disruption of this pathway ultimately inhibits HGF-dependent cell proliferation, migration, and invasion.



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Caption: **Norleual TFA** inhibits HGF-mediated c-Met activation and downstream signaling.

Experimental Protocols

Materials and Equipment

- **Norleual TFA** powder
- Sterile, pyrogen-free vehicle (e.g., 0.9% saline or Phosphate Buffered Saline)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance
- Sterile syringes (appropriately sized for injection volume)
- Sterile needles (25-27 gauge recommended for mice)
- 70% ethanol or other suitable disinfectant
- Appropriate Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Stock Solution Preparation and Storage

Note: The following is a general guideline. Always refer to the manufacturer's specific instructions for solubility and storage.

- Storage: **Norleual TFA** powder should be stored at -80°C for long-term storage (up to 6 months) or -20°C for shorter periods (up to 1 month). The product should be sealed and protected from moisture and light.
- Reconstitution:
 - Allow the vial of **Norleual TFA** to equilibrate to room temperature before opening.
 - Aseptically weigh the required amount of powder.
 - Reconstitute the powder in a sterile vehicle to create a stock solution. If using water as the solvent, the stock solution should be filtered through a 0.22 µm sterile filter before use.
 - Vortex gently until the powder is completely dissolved.

- **Stock Solution Storage:** Store the reconstituted stock solution at -80°C (up to 6 months) or -20°C (up to 1 month). Avoid repeated freeze-thaw cycles.

In Vivo Intraperitoneal (IP) Injection Protocol (Mice)

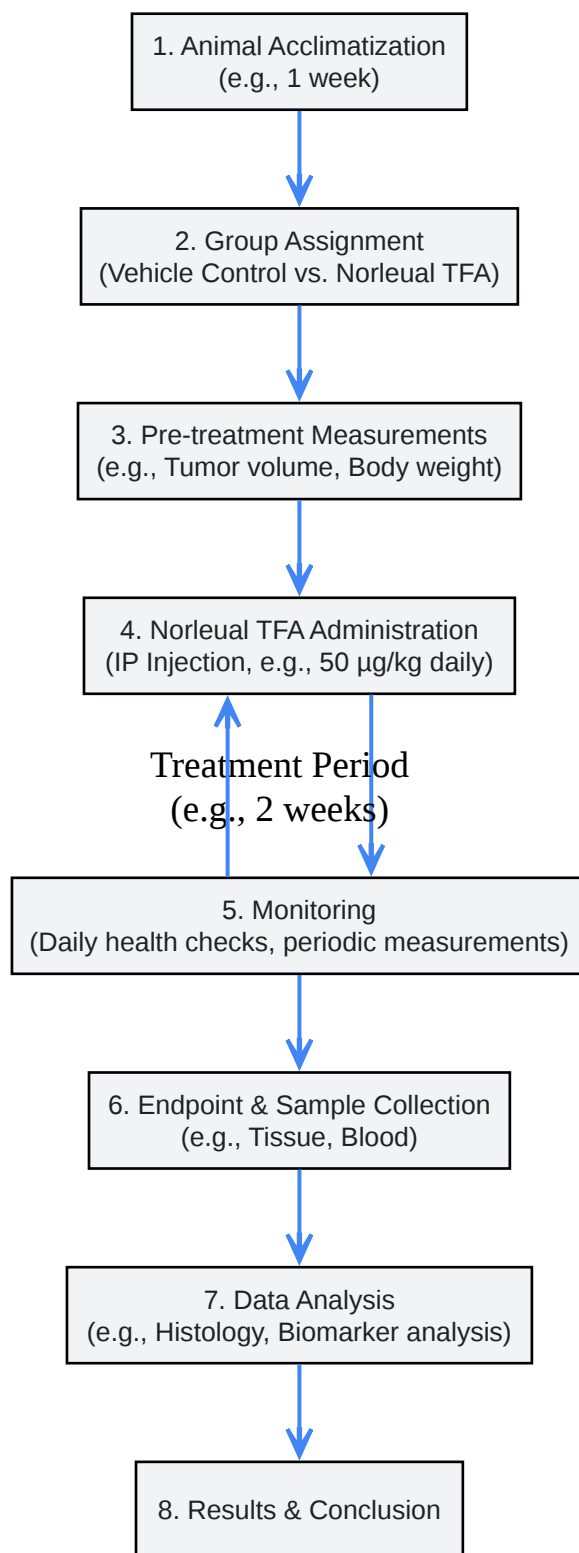
This protocol is based on a published study using C57BL/6 mice and general guidelines for rodent IP injections. All animal procedures must be approved by the institution's Animal Care and Use Committee (IACUC).

- **Animal Preparation:**
 - Allow animals to acclimatize to the facility for a minimum of one week before the start of the experiment.
 - Weigh each animal on the day of injection to accurately calculate the required dose.
- **Dosage Calculation:**
 - The demonstrated effective dose is 50 µg/kg.
 - Example Calculation for a 25g mouse:
 - $\text{Dose} = 50 \text{ µg/kg} = 0.05 \text{ mg/kg}$
 - $\text{Mouse weight} = 25 \text{ g} = 0.025 \text{ kg}$
 - $\text{Required amount} = 0.05 \text{ mg/kg} * 0.025 \text{ kg} = 0.00125 \text{ mg} = 1.25 \text{ µg}$
 - Prepare the final injection solution by diluting the stock solution with a sterile vehicle to a suitable concentration for the injection volume. The maximum recommended IP injection volume for mice is 10 ml/kg.
- **Injection Procedure:**
 - Warm the injection solution to room temperature or body temperature to prevent discomfort to the animal.

- Properly restrain the mouse. A two-person technique is often recommended. Position the animal with its head tilted downwards to allow the abdominal organs to shift away from the injection site.
- Identify the injection site in the lower right abdominal quadrant to avoid the bladder and cecum. If daily injections are required, alternate between the right and left lower quadrants.
- Use a new, sterile 25-27 gauge needle for each animal.
- Insert the needle at a 30-40 degree angle with the bevel facing up.
- Aspirate by pulling back on the plunger to ensure the needle has not entered a blood vessel, the bladder, or the gastrointestinal tract. If any fluid or blood is aspirated, withdraw the needle and reinject at a new site with a fresh needle.
- Inject the calculated volume smoothly.
- Withdraw the needle at the same angle it was inserted.
- Post-Injection Monitoring:
 - Return the animal to its cage and monitor for any immediate adverse reactions such as bleeding at the injection site or signs of distress.
 - For chronic studies, monitor the animal's overall health, including body weight, food and water intake, and general behavior.

Experimental Workflow

The following diagram outlines a typical experimental workflow for an in vivo study involving **Norleual TFA**.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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